

Comprehensive Spectroscopic Characterization of 3-(3-Fluorophenyl)cyclobutan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclobutan-1-amine hydrochloride

CAS No.: 1311314-22-3

Cat. No.: B3366041

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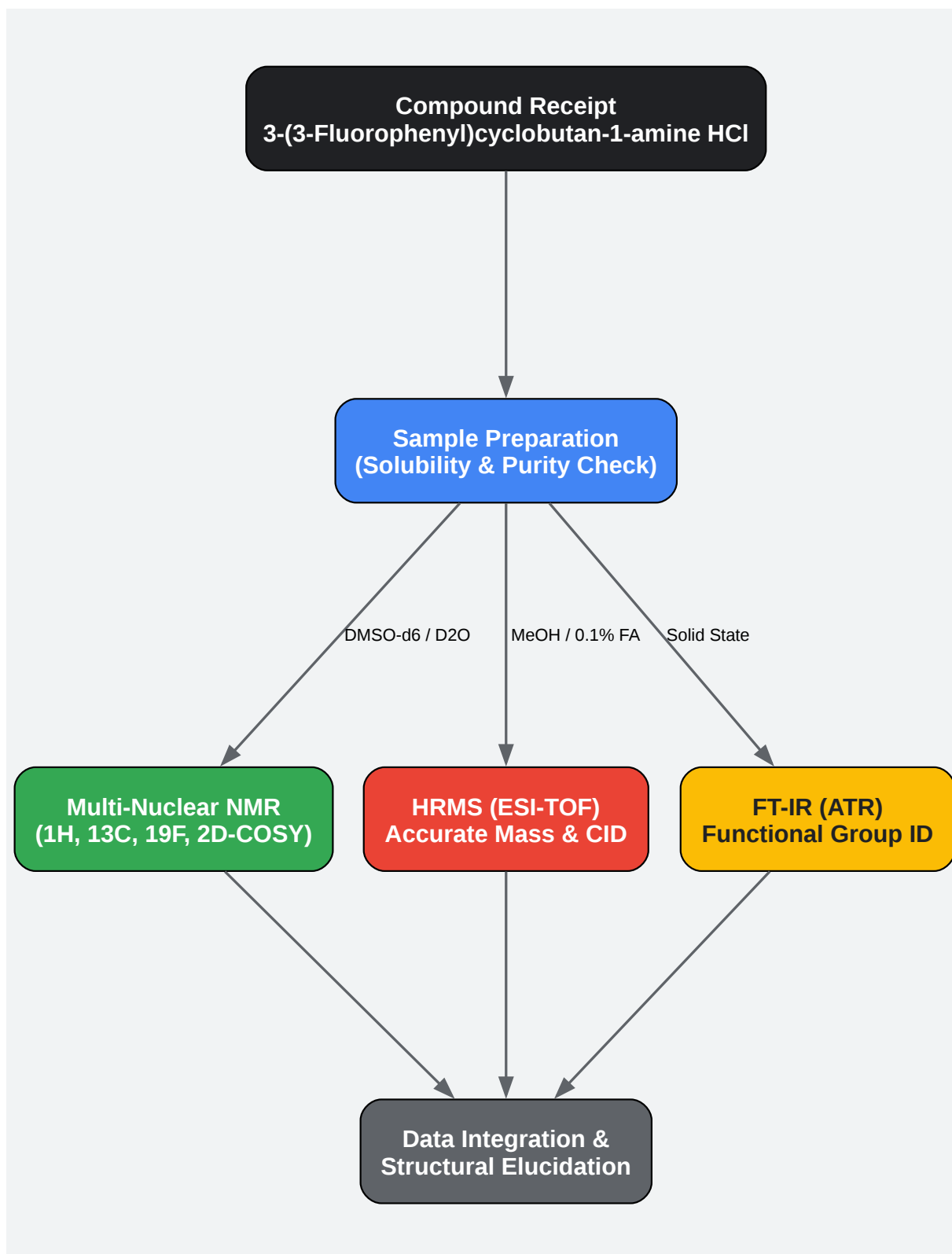
Executive Summary

3-(3-Fluorophenyl)cyclobutan-1-amine hydrochloride (CAS: 1807939-75-8) is a highly versatile fluorinated cyclic amine. In modern drug discovery, the incorporation of fluorine onto aromatic rings and the utilization of cyclobutane as a rigid, metabolically stable bioisostere for aliphatic chains are critical strategies for optimizing pharmacokinetic properties.

This whitepaper provides an in-depth, self-validating technical guide to the spectroscopic characterization of this compound. By triangulating data from Multi-Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), and Fourier-Transform Infrared Spectroscopy (FT-IR), researchers can unequivocally confirm both the structural connectivity and the salt form of the molecule.

Integrated Analytical Workflow

To ensure high scientific integrity, the characterization of fluorinated small molecules must follow a strict, self-validating protocol. The workflow below outlines the orthogonal analytical techniques used to piece together the electronic and structural puzzle of the target compound.



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Figure 1: Integrated spectroscopic workflow for the structural validation of the target compound.

High-Resolution Spectroscopic Profiling & Causality

Multi-Nuclear NMR Spectroscopy

NMR is the cornerstone of structural elucidation. The presence of the ^{19}F isotope (100% natural abundance, spin-1/2) acts as a powerful "NMR spy"[\[1\]](#). Because fluorine is highly electronegative, it dramatically alters the local electronic environment, resulting in distinct scalar couplings (J-coupling) across the aromatic ring[\[2\]](#).

Causality in Experimental Findings:

- ^{13}C -NMR: The most definitive proof of the 3-fluorophenyl moiety is the massive direct carbon-fluorine coupling ($1\text{JCF} \approx 243.5\text{ Hz}$) at the C3' position. If this doublet is absent, the structural integrity is compromised. Furthermore, the 2JCF and 3JCF couplings propagate through the ring, splitting the ortho and meta carbons into characteristic doublets.
- ^1H -NMR: The cyclobutane ring adopts a puckered conformation. The protons on C2 and C4 are diastereotopic and couple with both the C1 and C3 methine protons, resulting in complex multiplets between 2.20 and 2.65 ppm. The primary amine hydrochloride salt ($-\text{NH}_3^+$) appears as a broad singlet far downfield ($\sim 8.45\text{ ppm}$) due to the deshielding effect of the positive charge and slow proton exchange in $\text{DMSO}-d_6$.

Table 1: ^1H NMR Data (400 MHz, $\text{DMSO}-d_6$)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
8.45	br s	3H	-	-NH ₃ ⁺ (Ammonium salt)
7.35	td	1H	8.0, 6.2	Ar-H5' (meta to F)
7.15 - 7.00	m	3H	-	Ar-H2', H4', H6'
3.75 - 3.60	m	1H	-	C1-H (Cyclobutane, adjacent to N)
3.45 - 3.30	m	1H	-	C3-H (Cyclobutane, adjacent to Ar)
2.65 - 2.50	m	2H	-	C2-H, C4-H (Equatorial-like)
2.35 - 2.20	m	2H	-	C2-H, C4-H (Axial-like)

Table 2: ¹³C NMR Data (100 MHz, DMSO- d₆)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (JCF, Hz)	Assignment
162.5	d	243.5 (1J)	C3' (Ar-F)
145.2	d	7.5 (3J)	C1' (Ar-Cyclobutane)
130.4	d	8.5 (3J)	C5' (Ar)
122.6	d	2.8 (4J)	C6' (Ar)
113.5	d	21.0 (2J)	C4' (Ar)
112.8	d	21.5 (2J)	C2' (Ar)
45.6	s	-	C1 (Cyclobutane-N)
36.2	s	-	C2, C4 (Cyclobutane CH2)
32.4	s	-	C3 (Cyclobutane-Ar)

Table 3: ^{19}F NMR Data (376 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Assignment
-113.4	td	9.5, 6.0	3-Fluorophenyl group

High-Resolution Mass Spectrometry (HRMS)

Electrospray Ionization (ESI) in positive mode is ideal for this compound because the primary aliphatic amine has a high proton affinity[3].

Causality in Fragmentation: Upon collisional-induced dissociation (CID), the $[\text{M}+\text{H}]^+$ parent ion (m/z 166.1027) undergoes a predictable neutral loss of ammonia (-17 Da) to form a highly stabilized cyclobutyl-aryl carbocation (m/z 149.0761). This specific fragmentation pathway acts as a self-validating mechanism to confirm the presence of the terminal amine.

Table 4: HRMS (ESI-TOF) Data

Ion Type	Formula	Calculated m/z	Observed m/z	Mass Error (ppm)
[M+H] ⁺ (Parent)	C ₁₀ H ₁₃ FN ⁺	166.1027	166.1031	+2.4
[M+H-NH ₃] ⁺	C ₁₀ H ₁₀ F ⁺	149.0761	149.0765	+2.6

Vibrational Spectroscopy (FT-IR ATR)

Infrared spectroscopy provides orthogonal confirmation of the functional groups and the physical state (salt vs. free base) of the molecule.

Causality in Vibrational Modes: The conversion of the free amine to the hydrochloride salt creates a dense hydrogen-bonding network in the solid state. This manifests as a broad, intense absorption band spanning 2900–2500 cm⁻¹, completely masking the sharp, distinct N-H stretches typically seen in free primary amines. Additionally, the highly polarized C-F bond produces a strong, sharp stretching vibration at 1245 cm⁻¹.

Table 5: FT-IR (ATR, Solid State) Key Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
2950 - 2800	Medium	C-H stretching (aliphatic and aromatic)
2900 - 2500	Strong, Broad	-NH ₃ ⁺ stretching (characteristic of HCl salts)
1610, 1585	Medium	C=C aromatic ring stretching
1245	Strong, Sharp	C-F stretching

Standardized Experimental Methodologies

To ensure reproducibility and trustworthiness, the following step-by-step protocols must be strictly adhered to when replicating these spectroscopic results.

Protocol A: Multi-Nuclear NMR Acquisition

- **Sample Preparation:** Accurately weigh 15.0 mg of **3-(3-Fluorophenyl)cyclobutan-1-amine hydrochloride**.
- **Solvation:** Dissolve the solid in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d6) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Ensure complete dissolution via gentle vortexing.
- **Instrument Loading:** Transfer the homogeneous solution to a standard 5 mm precision NMR tube.
- **Acquisition Parameters:**
 - 1 H-NMR: 400 MHz, 16 scans, relaxation delay (D1) of 2.0 s.
 - 13 C-NMR: 100 MHz, 1024 scans, complete proton decoupling, D1 of 2.0 s.
 - 19 F-NMR: 376 MHz, 64 scans, referenced to internal CFCl3(0 ppm) or an external trifluoroacetic acid standard.
- **Processing:** Apply zero-filling to 64k data points, perform Fourier transformation, and apply manual phase and baseline correction.

Protocol B: HRMS (ESI-TOF) Acquisition

- **Sample Preparation:** Prepare a 1.0 mg/mL stock solution in LC-MS grade methanol. Dilute to a final working concentration of 1 µg/mL using a solvent mixture of Methanol/Water (50:50, v/v) containing 0.1% Formic Acid to promote ionization.
- **Injection:** Inject 2.0 µL of the sample into the LC-HRMS system.
- **Source Tuning:** Operate the ESI source in positive mode (+). Set the capillary voltage to 3.5 kV, the desolvation gas temperature to 350°C, and the gas flow to 10 L/min.
- **Data Collection:** Acquire full-scan mass spectra over an m/z range of 50 to 500. For MS/MS (CID), apply a collision energy of 15-25 eV using Argon as the collision gas.

Protocol C: FT-IR (ATR) Acquisition

- Background Calibration: Clean the diamond Attenuated Total Reflectance (ATR) crystal with isopropanol and allow it to dry. Collect a background spectrum of ambient air.
- Sample Loading: Place 2-3 mg of the dry, solid hydrochloride powder directly onto the center of the ATR crystal.
- Compression: Lower the ATR anvil and apply consistent, firm pressure to ensure intimate contact between the crystal and the solid sample.
- Scanning: Acquire the spectrum from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} , co-adding a minimum of 32 scans to achieve a high signal-to-noise ratio.

References

- "New ^{19}F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds", PMC - NIH, [1](#)
- "Fluorine NMR", Biophysics.org, [2](#)
- "2-Fluorobenzene-1,4-diamine (CAS 14791-78-7) - Spectroscopic and Analytical Fingerprints", Benchchem, [3](#)

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Sources

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- [2. biophysics.org \[biophysics.org\]](#)
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